

# Application Notes and Protocols for Ammonium Oleate as a Cosmetic Emulsifier

Author: BenchChem Technical Support Team. Date: November 2025



For Researchers, Scientists, and Drug Development Professionals

### Introduction

Ammonium oleate, the ammonium salt of oleic acid, is a versatile and effective anionic emulsifier for creating stable oil-in-water (O/W) emulsions in cosmetic and personal care formulations.[1][2] Its amphiphilic nature, possessing both a hydrophilic ammonium head and a lipophilic oleic acid tail, allows it to reduce the interfacial tension between oil and water, facilitating the formation of stable and uniform creams, lotions, and serums.[1] These application notes provide detailed information on the properties of ammonium oleate, experimental protocols for its use, and data on its performance as an emulsifier.

## **Physicochemical Properties and Specifications**

Ammonium oleate is typically a yellow-brown paste with a mild ammonia odor.[1] It is soluble in water and forms a slightly alkaline solution. Key specifications for cosmetic-grade ammonium oleate are summarized in the table below.



Property	Value	Reference
Chemical Name	Ammonium (Z)-9- octadecenoate	Internal
CAS Number	544-60-5	[1]
Molecular Formula	C18H37NO2	Internal
Appearance	Yellow-brown paste	[1]
Odor	Mild ammonia	[1]
Solubility	Soluble in water	Internal
Typical Concentration in Concentrated Solutions	25.0% - 31.0% w/w	Internal

### **Mechanism of Emulsion Stabilization**

Ammonium oleate stabilizes oil-in-water emulsions through the formation of a protective interfacial film around the dispersed oil droplets. The lipophilic oleic acid tail orients itself into the oil phase, while the hydrophilic ammonium head remains in the continuous water phase. This arrangement reduces the interfacial tension and creates a charge repulsion between the droplets, preventing coalescence and maintaining the stability of the emulsion.

Figure 1. Molecular orientation of ammonium oleate at the oil-water interface.

# Hydrophilic-Lipophilic Balance (HLB)

The Hydrophilic-Lipophilic Balance (HLB) is a critical parameter for selecting the appropriate emulsifier for a given oil phase. For ionic surfactants like ammonium oleate, the Davies method is a suitable approach for HLB calculation. The required HLB for creating a stable O/W emulsion with oleic acid is approximately 17.[3] This indicates that ammonium oleate is a highly hydrophilic emulsifier, making it ideal for O/W formulations.

# **Application in Cosmetic Formulations**

Ammonium oleate is effective in a variety of cosmetic formulations. A typical concentration range for emulsifiers in creams is 2-5%. The following table provides a starting point



formulation for a basic moisturizing lotion.

Phase	Ingredient	Function	Concentration (% w/w)
A (Aqueous)	Deionized Water	Solvent	q.s. to 100
Glycerin	Humectant	3.0	
Xanthan Gum	Thickener	0.2	_
B (Oil)	Mineral Oil	Emollient	15.0
Cetyl Alcohol	Thickener, Co- emulsifier	2.0	
Stearic Acid	Thickener, Co- emulsifier	2.0	_
Ammonium Oleate	Emulsifier	3.0	_
C (Cooldown)	Preservative	Preservative	0.5
Fragrance	Fragrance	0.3	

# **Experimental Protocols**

# Protocol 1: Preparation of an Oil-in-Water (O/W) Moisturizing Lotion

This protocol details the laboratory-scale preparation of a moisturizing lotion using ammonium oleate as the primary emulsifier.

Figure 2. Workflow for O/W moisturizing lotion preparation.

#### Procedure:

 Phase A Preparation: In a suitable vessel, combine deionized water and glycerin. Begin heating to 75°C while stirring. Slowly sprinkle in the xanthan gum and continue to stir until fully dispersed and hydrated.



- Phase B Preparation: In a separate vessel, combine the mineral oil, cetyl alcohol, stearic
  acid, and ammonium oleate. Heat to 75°C and stir until all components are melted and
  uniform.
- Emulsification: Slowly add the oil phase (B) to the water phase (A) while homogenizing at a moderate speed. Continue homogenization for 5-10 minutes to ensure a fine emulsion is formed.
- Cooling: Begin cooling the emulsion to 40°C with gentle, continuous stirring.
- Addition of Phase C: Once the emulsion has cooled to 40°C, add the preservative and fragrance.
- Final Mixing: Continue stirring until the lotion is smooth and uniform.

## **Protocol 2: Emulsion Stability Testing**

This protocol outlines methods for evaluating the stability of the prepared cosmetic emulsion.

#### Methods:

- Macroscopic Evaluation: Visually inspect the formulation for any signs of phase separation, creaming, or changes in color and odor at regular intervals (e.g., 24 hours, 1 week, 1 month) under different storage conditions (e.g., room temperature, 40°C, 4°C).
- Microscopic Evaluation: Use an optical microscope to observe the droplet size and distribution of the internal phase. An increase in droplet size over time indicates coalescence and instability.
- Viscosity Measurement: Measure the viscosity of the emulsion using a viscometer at controlled temperatures. Significant changes in viscosity can indicate structural changes within the emulsion.
- pH Measurement: Monitor the pH of the formulation over time, as a change in pH can affect the stability of the emulsion and the efficacy of preservatives.
- Centrifugation Test: Centrifuge a sample of the emulsion at a specified speed (e.g., 3000 rpm) for a set time (e.g., 30 minutes). Any phase separation after centrifugation indicates



poor stability.

# **Quantitative Stability Data (Representative)**

The following table presents representative data from a stability study of an O/W lotion formulated with 3% ammonium oleate.

Parameter	Initial	1 Month at RT	1 Month at 40°C
Appearance	Homogeneous white lotion	No change	No change
рН	7.2	7.1	7.0
Viscosity (cP)	3500	3450	3300
Mean Droplet Size (μm)	2.5	2.8	3.5
Centrifugation	No separation	No separation	Slight creaming

## **Safety and Regulatory Information**

Ammonium oleate is considered safe for use in cosmetic products when formulated to be non-irritating. As with all cosmetic ingredients, it is essential to adhere to regional regulatory guidelines regarding its use and concentration.

## Conclusion

Ammonium oleate is an effective and versatile emulsifier for a wide range of cosmetic O/W formulations. Its ability to create stable emulsions, coupled with its mild cleansing properties, makes it a valuable ingredient for researchers and formulators in the cosmetic and personal care industry. The protocols and data presented provide a comprehensive guide for the successful application of ammonium oleate in developing high-quality cosmetic products.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



### References

- 1. nbinno.com [nbinno.com]
- 2. AMMONIUM OLEATE Ingredient COSMILE Europe [cosmileeurope.eu]
- 3. HLB Calculator Materials [hlbcalc.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Ammonium Oleate as a Cosmetic Emulsifier]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b213263#using-ammonium-oleate-as-an-emulsifier-in-cosmetic-formulations]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com